

Miraxanthin-I: A Technical Overview of its Molecular Characteristics, Biosynthesis, and Analysis

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Compound of Interest

Compound Name: *Miraxanthin-I*

Cat. No.: *B15492177*

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Core Summary

Miraxanthin-I is a yellow-orange betaxanthin pigment found in plants of the order Caryophyllales, notably in the flowers of *Mirabilis jalapa*. Its molecular formula is $C_{14}H_{18}N_2O_7S$ ^{[1][2]}. This technical guide provides a comprehensive overview of **Miraxanthin-I**, including its physicochemical properties, biosynthetic pathway, and detailed experimental protocols for its isolation, synthesis, and quantification.

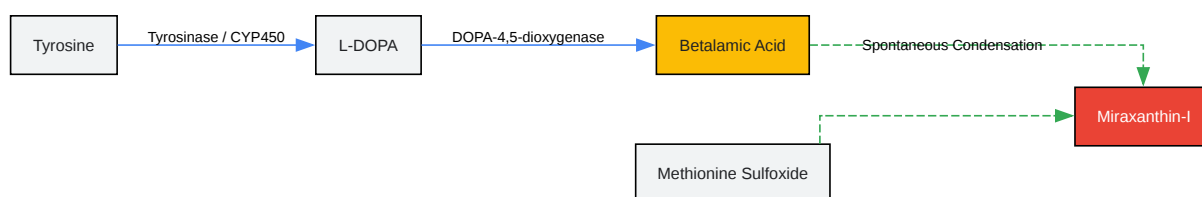
Physicochemical Properties of Miraxanthin-I

A summary of the key quantitative data for **Miraxanthin-I** is presented below. While experimental data for some properties remain to be fully elucidated in the literature, computed values from reliable databases offer valuable insights.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₈ N ₂ O ₇ S	PubChem[1], J-GLOBAL[2]
Molecular Weight	358.37 g/mol	PubChem[1]
CAS Number	5296-79-7	Betaelegans[3]
Appearance	Yellow-orange pigment	General knowledge
XLogP3-AA	-0.9	PubChem[1]
Molar Extinction Coefficient (ε)	~48,000 M ⁻¹ cm ⁻¹ (estimated for betaxanthins)	RSC Publishing[4]
Melting Point	Not reported in the searched literature	
Specific Rotation	Not reported in the searched literature	

Biosynthesis of Miraxanthin-I

Miraxanthin-I, like all betalains, is derived from the amino acid tyrosine. The biosynthetic pathway involves several key enzymatic and spontaneous reactions. The initial steps involve the conversion of tyrosine to L-DOPA and subsequently to betalamic acid, the chromophore common to all betalains. The formation of **Miraxanthin-I** then proceeds through the condensation of betalamic acid with methionine sulfoxide.



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Biosynthetic pathway of **Miraxanthin-I**.

Experimental Protocols

Isolation and Purification of Miraxanthin-I from *Mirabilis jalapa*

This protocol describes a general method for the extraction and fractionation of betaxanthins from the flowers of *Mirabilis jalapa*.

Materials:

- Fresh or dried flowers of *Mirabilis jalapa*
- Ethanol (80% v/v)
- Ethyl acetate
- Hydrochloric acid (2 M)
- Ammonium hydroxide
- Rotary evaporator
- Centrifuge
- Chromatography column (e.g., Sephadex LH-20)

Procedure:

- Extraction: Macerate the flower material with 80% ethanol at room temperature. Filter the extract and concentrate it under reduced pressure using a rotary evaporator.
- Acid-Base Fractionation:
 - Dissolve the concentrated extract in ethyl acetate.
 - Acidify the solution to pH 3 with 2 M HCl to separate the acidic compounds.
 - Collect the aqueous layer and adjust the pH to 9 with ammonium hydroxide.

- Extract the alkaline solution with ethyl acetate. The aqueous layer will contain the betaxanthins.
- Purification:
 - Concentrate the aqueous fraction containing the betaxanthins.
 - Further purify the extract using column chromatography, for example, with Sephadex LH-20, eluting with a suitable solvent system such as a gradient of methanol in water.
 - Monitor the fractions by UV-Vis spectroscopy at the absorption maximum of betaxanthins (around 480 nm) to collect the **Miraxanthin-I** containing fractions.

Chemical Synthesis of Miraxanthin-I

Miraxanthin-I can be synthesized by the oxidation of methionine-betaxanthin.

Materials:

- Methionine-betaxanthin
- Hydrogen peroxide (H₂O₂) solution
- Reaction vessel
- Stirring apparatus

Procedure:

- Dissolve methionine-betaxanthin in a suitable solvent (e.g., water or a buffer solution).
- Add a controlled amount of hydrogen peroxide solution to the reaction mixture while stirring.
- Monitor the reaction progress by a suitable analytical technique, such as HPLC or TLC, until the conversion to **Miraxanthin-I** is complete.
- Purify the resulting **Miraxanthin-I** from the reaction mixture using chromatographic techniques as described in the isolation protocol.

Quantitative Analysis by High-Performance Liquid Chromatography (HPLC)

A validated HPLC method is crucial for the accurate quantification of **Miraxanthin-I** in various samples. The following is a general guideline for developing such a method.

Instrumentation:

- HPLC system with a UV-Vis or Diode Array Detector (DAD)
- C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size)

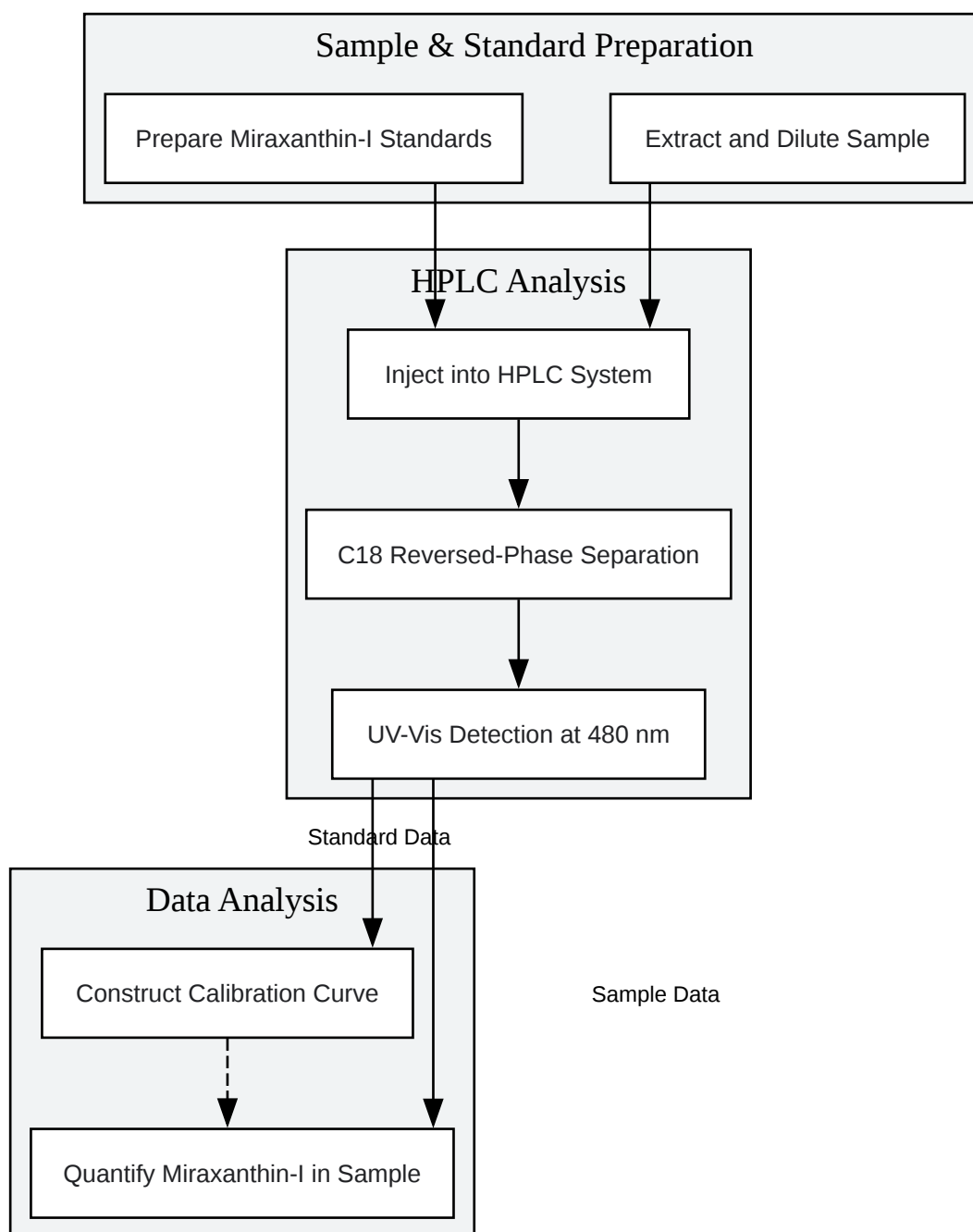
Chromatographic Conditions (to be optimized):

- Mobile Phase: A gradient of two solvents is typically used. For example, Solvent A: 0.1% formic acid in water, and Solvent B: 0.1% formic acid in acetonitrile.
- Flow Rate: 1.0 mL/min
- Detection Wavelength: 480 nm (the approximate λ_{max} for betaxanthins)
- Injection Volume: 20 μ L
- Column Temperature: 30 $^{\circ}$ C

Procedure:

- Standard Preparation: Prepare a series of standard solutions of purified **Miraxanthin-I** of known concentrations in the mobile phase.
- Sample Preparation: Extract and dilute the sample containing **Miraxanthin-I** in the mobile phase. Filter the sample through a 0.45 μ m syringe filter before injection.
- Calibration Curve: Inject the standard solutions into the HPLC system and record the peak areas. Construct a calibration curve by plotting the peak area versus the concentration of **Miraxanthin-I**.

- Quantification: Inject the sample solution and determine the peak area corresponding to **Miraxanthin-I**. Calculate the concentration of **Miraxanthin-I** in the sample using the linear regression equation from the calibration curve.



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Workflow for the quantitative analysis of **Miraxanthin-I** by HPLC.

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- To cite this document: BenchChem. [Miraxanthin-I: A Technical Overview of its Molecular Characteristics, Biosynthesis, and Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15492177#what-is-the-molecular-formula-of-miraxanthin-i]

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